

Bisindolylmaleimide VIII Acetate in Cancer Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bisindolylmaleimide VIII acetate*

Cat. No.: *B131088*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisindolylmaleimide VIII acetate, also known as Ro 31-7549, is a potent and selective inhibitor of Protein Kinase C (PKC), a family of serine/threonine kinases that play crucial roles in cellular signaling pathways regulating cell growth, differentiation, and apoptosis.^{[1][2][3]} Dysregulation of PKC activity is frequently observed in various cancers, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of **Bisindolylmaleimide VIII acetate**'s application in cancer research, detailing its mechanism of action, summarizing key quantitative data, providing experimental protocols, and visualizing relevant biological pathways and workflows.

Mechanism of Action

Bisindolylmaleimide VIII acetate exerts its primary anti-cancer effects through the competitive inhibition of the ATP-binding site of PKC.^{[1][3]} It exhibits a degree of selectivity for certain PKC isozymes, with a particular preference for PKC α .^{[1][2][3]} Beyond its well-established role as a PKC inhibitor, research has unveiled that **Bisindolylmaleimide VIII acetate** can also induce anti-cancer effects through PKC-independent mechanisms.^{[4][5][6]}

A significant aspect of its anti-tumor activity is its ability to sensitize cancer cells to apoptosis, or programmed cell death. It has been shown to enhance apoptosis mediated by the Fas receptor and the DR5 (TRAIL-R2) receptor.^{[4][7]} This sensitization is, in part, mediated through the

activation of the c-Jun N-terminal kinase (JNK) and p38 mitogen-activated protein kinase (MAPK) signaling pathways, and involves the mitochondrial pathway of apoptosis.[7]

Data Presentation

Table 1: Inhibitory Activity of Bisindolylmaleimide VIII Acetate against PKC Isozymes

PKC Isozyme	IC50 (nM)	Source
Rat Brain PKC (mixed)	158	[1][2][3]
PKC-α	53	[1][2][3]
PKC-βI	195	[1][2][3]
PKC-βII	163	[1][2][3]
PKC-γ	213	[1][2][3]
PKC-ε	175	[1][2][3]

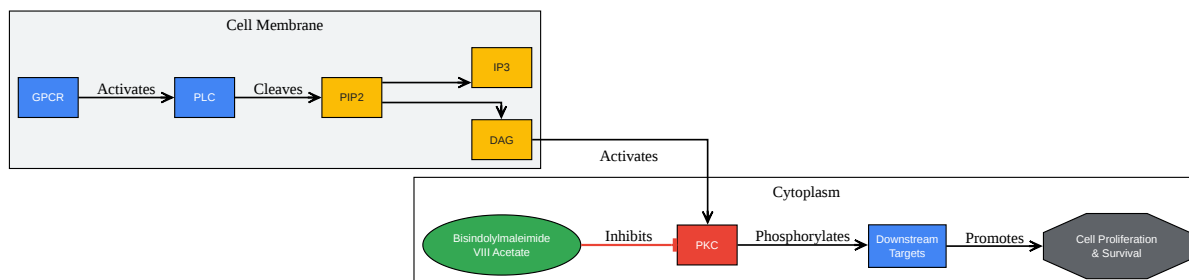
Table 2: IC50 Values of Bisindolylmaleimide VIII Acetate in Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)	Source
SH-SY5Y	Neuroblastoma	600	[1][3]

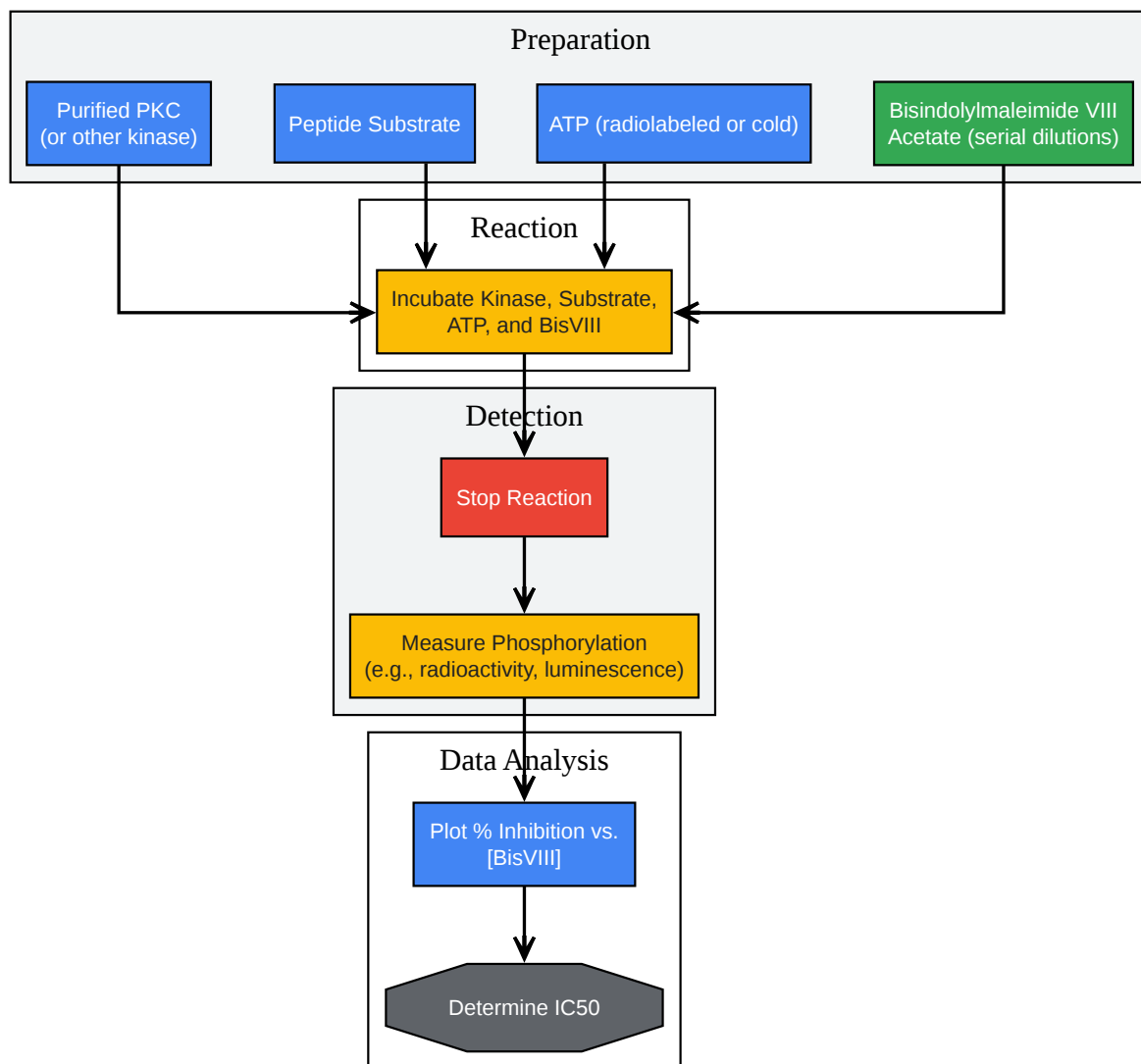
Note: Comprehensive IC50 data for a wide panel of cancer cell lines for **Bisindolylmaleimide VIII acetate** is not readily available in the public domain. The provided value is from a specific study and further screening across various cancer cell lines is warranted.

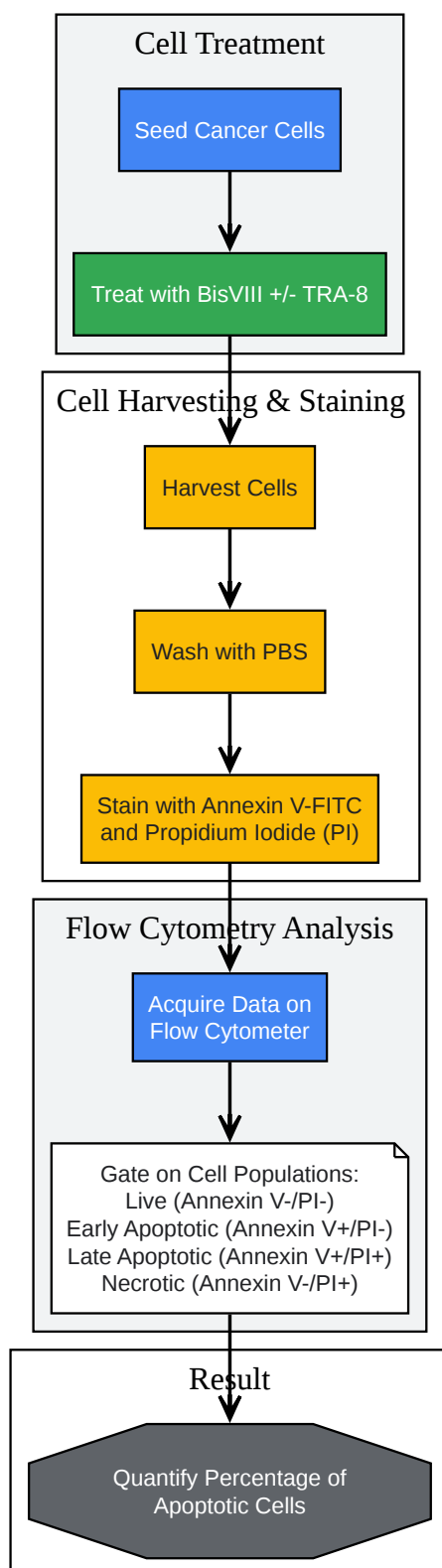
Signaling Pathways

PKC Signaling Pathway Inhibition









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